

# An In-depth Technical Guide to the Structure of Dimesitylmethane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dimesitylmethane

Cat. No.: B1581528

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of the molecular structure and properties of **Dimesitylmethane**, a significant aromatic hydrocarbon. The information is presented to be a valuable resource for professionals in research and development.

## Introduction to Dimesitylmethane

**Dimesitylmethane**, also known by its IUPAC name 1,3,5-trimethyl-2-[(2,4,6-trimethylphenyl)methyl]benzene, is an organic compound that consists of two mesityl (2,4,6-trimethylphenyl) groups linked by a methylene bridge.<sup>[1][2]</sup> Its chemical formula is  $C_{19}H_{24}$ .<sup>[1]</sup> This structure results in significant steric hindrance around the central methylene carbon, which influences its chemical reactivity and physical properties.

## Molecular Structure

The core structure of **Dimesitylmethane** features a central carbon atom, derived from methane, which is bonded to two mesityl groups.<sup>[1]</sup> A mesityl group is an aromatic ring (benzene) substituted with three methyl groups at positions 1, 3, and 5. In **Dimesitylmethane**, the methylene bridge connects the two aromatic rings. The formal name, 1,3,5-trimethyl-2-[(2,4,6-trimethylphenyl)methyl]benzene, precisely describes this arrangement.<sup>[2]</sup>

The key structural features are:

- Methylene Bridge: A -CH<sub>2</sub>- group that serves as the linker.
- Two Mesityl Groups: Each mesityl group is a 2,4,6-trimethylphenyl substituent. These bulky groups are positioned on the central methylene carbon.

The steric bulk of the ortho-methyl groups on the mesityl rings forces a non-planar arrangement of the molecule, with the two aromatic rings being twisted out of the plane of the central C-C-C bond angle.

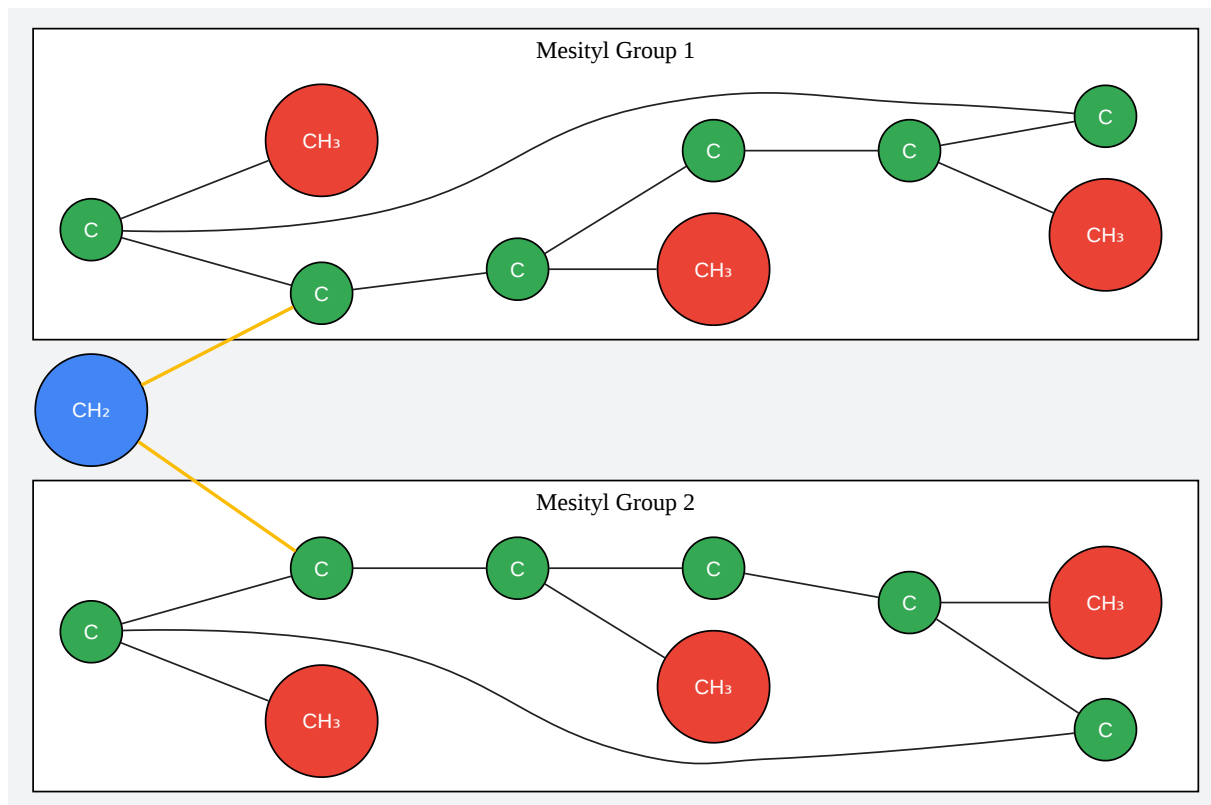
## Physicochemical Properties

A summary of the key quantitative data for **Dimesitylmethane** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>24</sub>	[1]
Molecular Weight	252.39 g/mol	[1]
IUPAC Name	1,3,5-trimethyl-2-[(2,4,6-trimethylphenyl)methyl]benzene	[2]
CAS Number	733-07-3	[1]
Melting Point	132-135 °C	[3]
Boiling Point	370.7 °C at 760 mmHg	
Density	0.947 g/cm <sup>3</sup>	

## Structural Visualization

To provide a clear visual representation of the molecular structure of **Dimesitylmethane**, the following diagram has been generated using the Graphviz DOT language.



[Click to download full resolution via product page](#)

Molecular structure of **Dimesitylmethane**.

## Experimental Protocols

### Synthesis of **Dimesitylmethane**

A common method for the synthesis of **Dimesitylmethane** involves the acid-catalyzed condensation of mesitylene with paraformaldehyde.[4]

Materials:

- Mesitylene (1,3,5-trimethylbenzene)
- Paraformaldehyde
- Formic acid (88%)

- Benzene
- Sodium carbonate solution (2-3%)
- Saturated sodium chloride solution

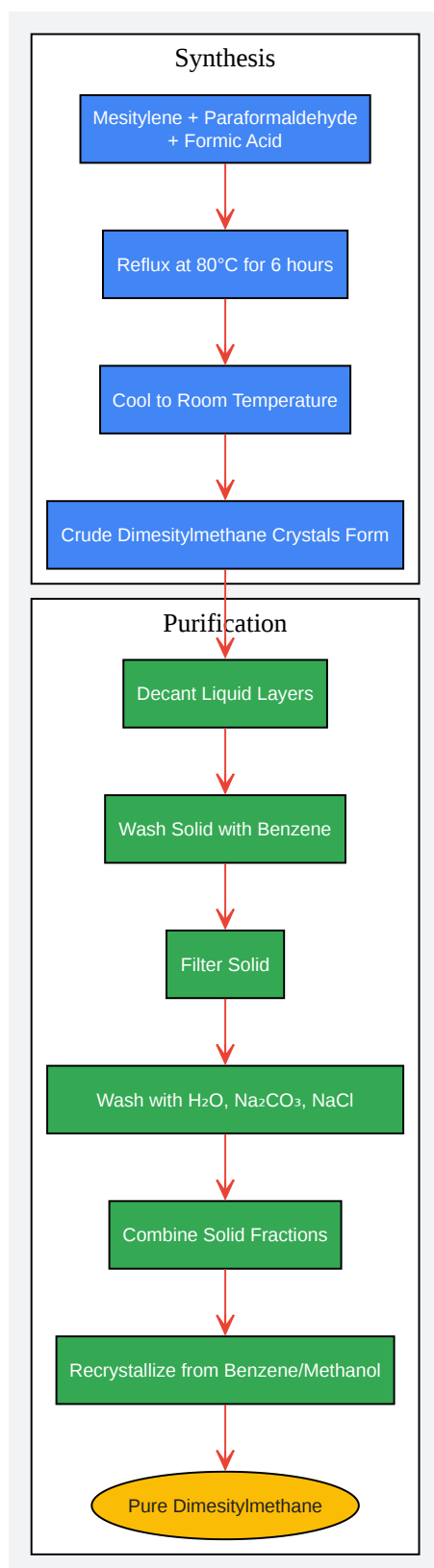
Procedure:

- A mixture of paraformaldehyde and formic acid is heated to 80°C with stirring until the paraformaldehyde dissolves.[\[4\]](#)
- Mesitylene is rapidly added to the stirred solution, and the mixture is heated under reflux for approximately 6 hours.[\[4\]](#)
- Upon cooling to room temperature, crude **Dimesitylmethane** crystallizes out of the solution.[\[4\]](#)
- The liquid layers are decanted, and the solid product is washed with benzene.
- The solid is filtered and combined with the product precipitated from the organic layer after washing with water, sodium carbonate solution, and saturated sodium chloride solution.[\[4\]](#)
- The combined solids are washed again with water and sodium carbonate solution to yield crude **Dimesitylmethane**.[\[4\]](#)
- Further purification can be achieved by recrystallization from boiling benzene with the addition of methanol to precipitate the product, yielding white platelets.[\[4\]](#)

Purity Analysis: The purity of the synthesized **Dimesitylmethane** can be determined by vapor-phase chromatography.[\[4\]](#) The melting point is also a key indicator of purity.

## Logical Workflow for Synthesis and Purification

The following diagram illustrates the workflow for the synthesis and purification of **Dimesitylmethane**.



[Click to download full resolution via product page](#)

Workflow for **Dimesitylmethane** synthesis.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. 1,3,5-Trimethyl-2-((2,4,6-trimethylphenyl)methyl)benzene | C<sub>19</sub>H<sub>24</sub> | CID 69771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. DIMESITYLMETHANE | 733-07-3 [amp.chemicalbook.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure of Dimesitylmethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581528#what-is-the-structure-of-dimesitylmethane]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)